

Application Notes and Protocols for DB18 in Flexible Solar Cell Applications

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Compound of Interest

Compound Name: DB18

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Introduction

DB18, also commonly referred to as D18, has emerged as a state-of-the-art polymer donor material in the field of organic photovoltaics (OPVs). Its favorable optoelectronic properties, including a narrow bandgap and high hole mobility, have enabled the fabrication of high-efficiency organic solar cells. When combined with non-fullerene acceptors (NFAs), D18-based devices have consistently achieved power conversion efficiencies (PCEs) exceeding 18%, with some reports demonstrating efficiencies over 19%.^{[1][2][3]} This makes D18 a highly promising candidate for next-generation, flexible solar cell applications, which are valued for their light weight, conformability, and potential for low-cost, large-area manufacturing.^[4]

These application notes provide a comprehensive overview of the use of D18 in flexible solar cells, including detailed experimental protocols for device fabrication and a summary of reported performance data.

Key Properties of D18

D18 is a copolymer with a backbone composed of alternating electron-donating benzodithiophene (BDT) and electron-accepting fused-ring dithienobenzothiadiazole (DTBT) units.^[5] This design imparts several key properties that contribute to its high performance in solar cell applications:

- **High Hole Mobility:** The fused-ring structure of the DTBT unit leads to a larger molecular plane and a high degree of conjugation, resulting in a high hole mobility of approximately $1.59 \times 10^{-3} \text{ cm}^2 \text{ V}^{-1} \text{ s}^{-1}$.^[5]
- **Strong Light Absorption:** D18 exhibits broad and strong absorption in the visible spectrum, which is crucial for efficient light harvesting.
- **Deep HOMO Level:** The strong electron-withdrawing capability of the fused-ring acceptor units in D18 results in a deep Highest Occupied Molecular Orbital (HOMO) energy level, which contributes to a high open-circuit voltage (Voc) in the final solar cell device.^[6]
- **Good Solubility:** D18 can be processed from solutions using common organic solvents, including non-halogenated options like o-xylene, which is advantageous for environmentally friendly manufacturing.^[5]

Performance of D18-Based Organic Solar Cells

The following tables summarize the photovoltaic performance of D18-based solar cells with various non-fullerene acceptors. The data is compiled from multiple research publications and showcases the high efficiencies achievable with this polymer donor.

Table 1: Performance of D18-Based Binary Organic Solar Cells

Acceptor	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)	Reference
Y6	18.22 (certified 17.6)	-	-	-	[5][7]
N3	18.56 (certified 17.9)	0.862	27.44	78.5	[8]
L8-BO (High Molecular Weight D18)	19.65	-	-	-	[7]
AQx-2F	19.7	-	-	-	[3]
DT-C8Cl	19.4	-	-	-	[3]

Table 2: Performance of D18-Based Ternary and Quaternary Organic Solar Cells

System	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)	Reference
PM6:D18:L8-BO	19.13	-	-	-	[1]
D18:Y6:PC61BM	17.89	-	-	-	[8]
D18-Cl:BTP-eC9 + PM6:L8-BO (Double-BHJ)	19.61	-	-	-	[1]
D18:BTP-Cy-4F:BTP-eC9	19.36	-	-	-	[3]

Experimental Protocols

This section provides detailed protocols for the fabrication of high-efficiency flexible organic solar cells using D18 as the donor material. The protocols are based on common practices reported in the literature.

Substrate Preparation

For flexible solar cells, indium tin oxide (ITO)-coated polyethylene terephthalate (PET) or polyethylene naphthalate (PEN) substrates are commonly used.

- **Cleaning:** The flexible substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
- **Drying:** After sonication, the substrates are dried with a stream of nitrogen gas.
- **Surface Treatment:** Immediately before use, the substrates are treated with UV-ozone for 15 minutes to improve the wettability and work function of the ITO surface.

Deposition of the Hole Transport Layer (HTL)

A layer of poly(3,4-ethylenedioxythiophene):polystyrene sulfonate (PEDOT:PSS) is commonly used as the HTL.

- **Solution Preparation:** Use a commercially available, filtered PEDOT:PSS solution.
- **Spin Coating:** Deposit the PEDOT:PSS solution onto the prepared flexible substrate by spin coating at 4000 rpm for 30 seconds.[\[9\]](#)
- **Annealing:** Anneal the substrates on a hotplate at 150°C for 15 minutes in air.[\[9\]](#)

Deposition of the Active Layer

The active layer consists of a blend of D18 as the donor and a suitable non-fullerene acceptor (e.g., Y6 or L8-BO).

- **Solution Preparation:**
 - Dissolve D18 and the acceptor in a suitable solvent, such as chloroform or o-xylene, at a specific donor-to-acceptor weight ratio (e.g., 1:1.5 for D18:Y6). The total concentration of

the solids in the solution typically ranges from 10 to 20 mg/mL.

- Stir the solution on a hotplate at a slightly elevated temperature (e.g., 40-50°C) for several hours to ensure complete dissolution. For high molecular weight D18, a high-pressure method of dissolving in chloroform at 100°C in a sealed vial has been shown to be effective.[\[7\]](#)
- Spin Coating:
 - Transfer the substrate to an inert atmosphere (e.g., a nitrogen-filled glovebox).
 - Spin coat the active layer solution onto the HTL-coated substrate. The spin speed and time will determine the thickness of the active layer. For example, spin speeds between 2500 and 4000 rpm can yield film thicknesses of approximately 90 to 135 nm.[\[1\]](#)
- Annealing:
 - Thermally anneal the active layer to optimize the morphology and improve device performance. The optimal annealing temperature and time are crucial and depend on the specific material blend. For a PM6:D18-Cl:Y6 blend, an annealing temperature of 110°C has been identified as ideal.[\[1\]](#) The annealing is typically performed for 5-10 minutes.

Deposition of the Electron Transport Layer (ETL)

A thin layer of a suitable electron-transporting material is deposited on top of the active layer. PDIN is a commonly used ETL material.

- Solution Preparation: Prepare a solution of PDIN in a suitable solvent (e.g., methanol) at a concentration of approximately 1 mg/mL.
- Spin Coating: Spin coat the ETL solution onto the active layer at a speed of around 3000 rpm for 30 seconds.

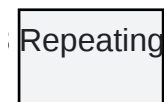
Deposition of the Top Electrode

The final step is the deposition of a metal electrode, typically silver (Ag) or aluminum (Al).

- Thermal Evaporation: Deposit the metal electrode (e.g., 100 nm of Ag) through a shadow mask under high vacuum (e.g., $< 1 \times 10^{-6}$ Torr). The deposition rate is typically controlled at 1-2 Å/s.

Visualizations

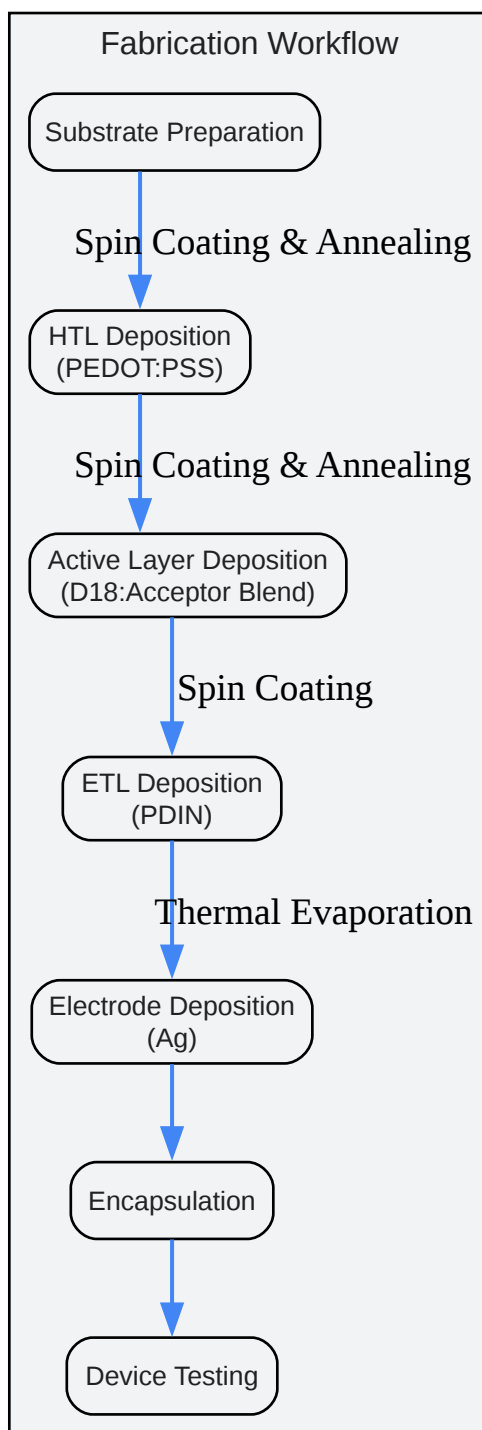
Chemical Structure of D18



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Caption: Chemical structure of the D18 polymer repeating unit.

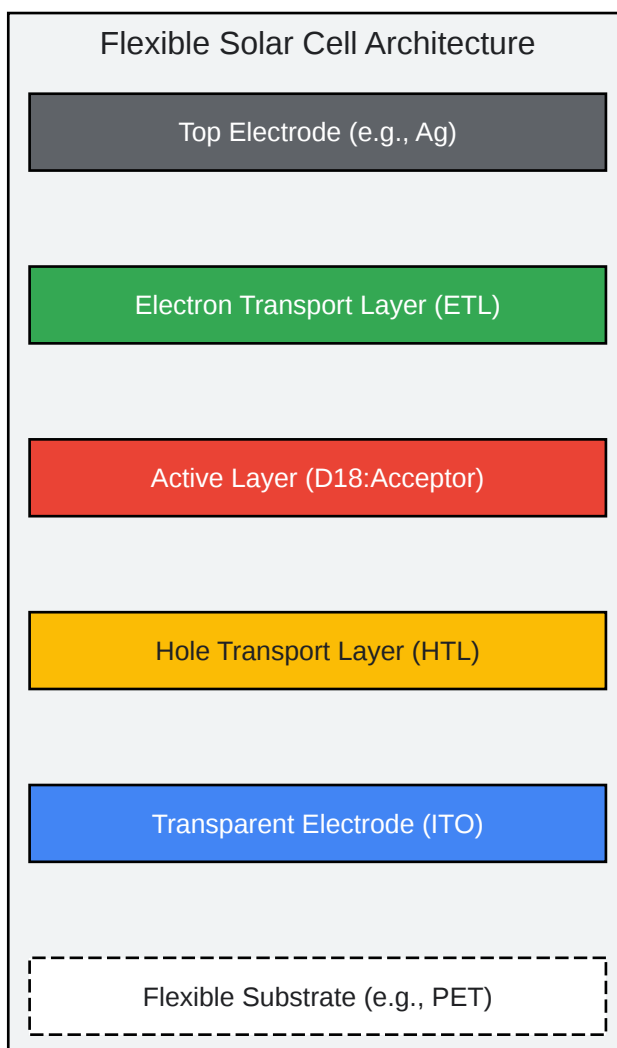
Experimental Workflow for Flexible Solar Cell Fabrication



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Caption: Generalized experimental workflow for fabricating D18-based flexible organic solar cells.

Device Architecture of a Flexible Organic Solar Cell



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Caption: Schematic of a typical inverted device architecture for a D18-based flexible solar cell.

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